

# Compound Identification and Inferred Physicochemical Properties

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## Compound of Interest

Compound Name: *3,4-Dibromo-7-methylquinoline*

CAS No.: *1211016-21-5*

Cat. No.: *B566948*

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While specific experimental data for **3,4-Dibromo-7-methylquinoline** is limited, we can infer its general properties based on related structures like 7-Bromo-4-methylquinoline and other dibromo-quinoline derivatives.

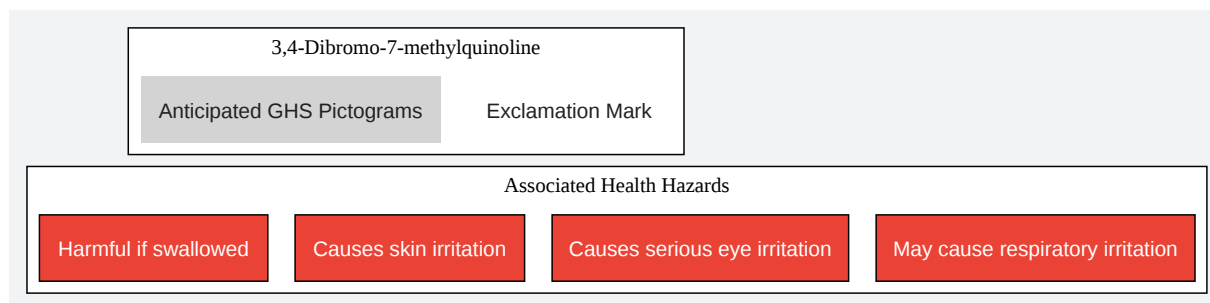
Property	Inferred Value/Characteristic	Rationale & Scientific Insight
Molecular Formula	C <sub>10</sub> H <sub>7</sub> Br <sub>2</sub> N	Based on the chemical structure.
Molecular Weight	299.98 g/mol	Calculated from the molecular formula.
Appearance	Likely a solid (e.g., off-white, light brown, or pale beige powder/crystals)	Many substituted quinolines are solids at room temperature[1].
Solubility	Insoluble or sparingly soluble in water; soluble in organic solvents	The aromatic quinoline core and bromine atoms contribute to its lipophilicity.
Thermal Stability	Stable under recommended storage conditions. Decomposition may occur at elevated temperatures, releasing toxic fumes.	Halogenated organic compounds can release hydrogen bromide and nitrogen oxides upon decomposition.

## Hazard Identification and Classification: A Synthesized Approach

Based on the hazard classifications of various bromoquinolines and methylquinolines, a conservative hazard profile for **3,4-Dibromo-7-methylquinoline** is proposed. The following GHS classifications are anticipated:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[2]
- Skin Corrosion/Irritation (Category 2): Causes skin irritation.[3][4]
- Serious Eye Damage/Eye Irritation (Category 2): Causes serious eye irritation.[3][4]
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System: May cause respiratory irritation.[3][5]

The presence of two bromine atoms on the quinoline ring may enhance its irritant properties compared to mono-brominated analogs. The quinoline core itself is associated with potential long-term health effects, including mutagenicity and carcinogenicity, which warrants a cautious approach even in the absence of specific data for this derivative.[6][7]



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Caption: Anticipated GHS Hazard Classification.

## Safe Handling and Personal Protective Equipment (PPE)

Given the anticipated hazards, a multi-layered approach to safety is essential. The core principle is to minimize all routes of exposure.

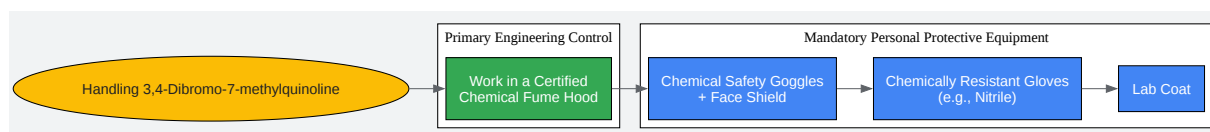
### Engineering Controls

- Chemical Fume Hood: All handling of **3,4-Dibromo-7-methylquinoline**, including weighing and solution preparation, must be conducted in a certified chemical fume hood to prevent inhalation of dust or vapors.[8]
- Ventilation: Ensure the laboratory has adequate general ventilation.

### Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical. The following are mandatory:

- **Eye and Face Protection:** Wear chemical safety goggles and a face shield.[9] Standard safety glasses are not sufficient.
- **Hand Protection:** Use chemically resistant gloves, such as nitrile or neoprene. Inspect gloves for any signs of degradation or puncture before use.[10]
- **Skin and Body Protection:** A lab coat is required. For larger quantities or when there is a significant risk of splashing, a chemically resistant apron and sleeves are recommended.
- **Respiratory Protection:** While working in a fume hood should be sufficient, if there is a potential for exposure outside of this control, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.



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Caption: Mandatory PPE and Engineering Controls Workflow.

## First-Aid Measures: Immediate Response Protocols

In the event of an exposure, rapid and correct first aid is crucial.

Exposure Route	First-Aid Protocol	Scientific Rationale
Inhalation	1. Immediately move the individual to fresh air.[3] 2. If breathing is difficult, administer oxygen. 3. Seek immediate medical attention.	To remove the individual from the source of exposure and provide respiratory support.
Skin Contact	1. Immediately flush the affected area with copious amounts of water for at least 15 minutes. 2. Remove contaminated clothing while flushing. 3. Wash the area with soap and water. 4. Seek medical attention if irritation persists.	To dilute and remove the chemical from the skin surface, minimizing irritation and potential absorption.
Eye Contact	1. Immediately flush eyes with a gentle, steady stream of water for at least 15 minutes, holding the eyelids open.[3] [10] 2. Remove contact lenses if present and easy to do so. 3. Seek immediate medical attention.	To physically remove the chemical from the eye and prevent serious damage.
Ingestion	1. Do NOT induce vomiting. 2. Rinse the mouth with water.[3] [11] 3. If the person is conscious, have them drink one or two glasses of water to dilute the substance. 4. Seek immediate medical attention.	Inducing vomiting can cause further damage to the esophagus. Dilution can help to reduce the concentration of the chemical in the stomach.

## Storage and Stability

Proper storage is essential to maintain the integrity of the compound and ensure safety.

- Conditions for Safe Storage:
  - Store in a tightly closed container in a cool, dry, and well-ventilated area.[2][3]
  - Keep away from incompatible materials such as strong oxidizing agents.
  - The recommended storage temperature is often room temperature, but for long-term stability, refrigeration (2-8°C) may be advisable, especially if the compound is of high purity for sensitive applications.
- Incompatibilities:
  - Strong Oxidizing Agents: Can react exothermically.
  - Strong Acids and Bases: May cause decomposition.[8]

## Spill and Disposal Considerations

Accidental release must be handled with care to prevent exposure and environmental contamination.

## Spill Response

- Evacuate: Clear the area of all non-essential personnel.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Prevent the spill from spreading or entering drains.[5][9]
- Absorb: For small spills, use an inert absorbent material (e.g., vermiculite, sand, or earth). Do not use combustible materials like paper towels.
- Collect: Carefully sweep or scoop the absorbed material into a suitable, labeled container for hazardous waste.[3]
- Decontaminate: Clean the spill area with a suitable solvent (e.g., ethanol), followed by soap and water.

- Dispose: All contaminated materials, including PPE, must be disposed of as hazardous waste.

## Waste Disposal

Disposal of **3,4-Dibromo-7-methylquinoline** and its containers must be in accordance with all local, state, and federal regulations. Contact a licensed professional waste disposal service. Do not dispose of down the drain or in general waste.[3][11]

## Conclusion

While the complete toxicological profile of **3,4-Dibromo-7-methylquinoline** has not been fully elucidated, a cautious and informed approach based on the known hazards of structurally related compounds is essential for its safe use in a research setting. By adhering to the engineering controls, personal protective equipment guidelines, and emergency procedures outlined in this guide, researchers can mitigate the risks associated with handling this compound. The principles of minimizing exposure, proper storage, and responsible disposal are the cornerstones of a robust safety culture in any laboratory.

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